

# 2-(trans-4-Hydroxycyclohexyl)isoindoline-1,3-dione molecular weight and formula

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## Compound of Interest

	2-(trans-4-
Compound Name:	Hydroxycyclohexyl)isoindoline-1,3-
	dione

Cat. No.: B117226

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## Technical Guide: 2-(trans-4-Hydroxycyclohexyl)isoindoline-1,3-dione

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-(trans-4-Hydroxycyclohexyl)isoindoline-1,3-dione** is a chemical compound belonging to the phthalimide class, which are known for their diverse biological activities. This technical guide provides a comprehensive overview of its chemical properties, a putative synthesis protocol, and an exploration of its potential biological relevance based on the activities of structurally related molecules.

## Chemical Properties

A summary of the key chemical identifiers and properties for **2-(trans-4-Hydroxycyclohexyl)isoindoline-1,3-dione** is presented below.

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>15</sub> NO <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	245.27 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	99337-98-1	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	2-(trans-4-hydroxycyclohexyl)isoindole-1,3-dione	
Synonyms	trans-N-(4-Hydroxycyclohexyl)phthalimide	<a href="#">[2]</a> <a href="#">[3]</a>

## Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-(trans-4-Hydroxycyclohexyl)isoindoline-1,3-dione** is not readily available in the surveyed literature, a standard procedure for the synthesis of N-substituted phthalimides can be adapted. A general and plausible method involves the condensation of phthalic anhydride with the corresponding amine, in this case, trans-4-aminocyclohexanol.

### Plausible Synthesis of **2-(trans-4-Hydroxycyclohexyl)isoindoline-1,3-dione**

This protocol is based on general methods for phthalimide synthesis.[\[5\]](#)[\[6\]](#)

#### Materials:

- Phthalic anhydride
- trans-4-Aminocyclohexanol
- Glacial acetic acid
- Ethanol (for recrystallization)
- Round-bottom flask

- Reflux condenser
- Heating mantle
- Stirring apparatus
- Filtration apparatus (e.g., Büchner funnel)
- Beakers and other standard laboratory glassware

Procedure:

- In a round-bottom flask, combine equimolar amounts of phthalic anhydride and trans-4-aminocyclohexanol.
- Add a suitable volume of glacial acetic acid to serve as the solvent.
- Equip the flask with a reflux condenser and a stirring mechanism.
- Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored using thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- The product may precipitate out of the solution upon cooling. If not, the solvent can be partially removed under reduced pressure to induce crystallization.
- Collect the solid product by filtration and wash with a small amount of cold solvent (e.g., ethanol or water) to remove impurities.
- For further purification, recrystallize the crude product from a suitable solvent, such as ethanol.
- Dry the purified crystals of **2-(trans-4-Hydroxycyclohexyl)isoindoline-1,3-dione** under vacuum.
- Characterize the final product using techniques such as NMR spectroscopy, IR spectroscopy, and mass spectrometry to confirm its identity and purity.

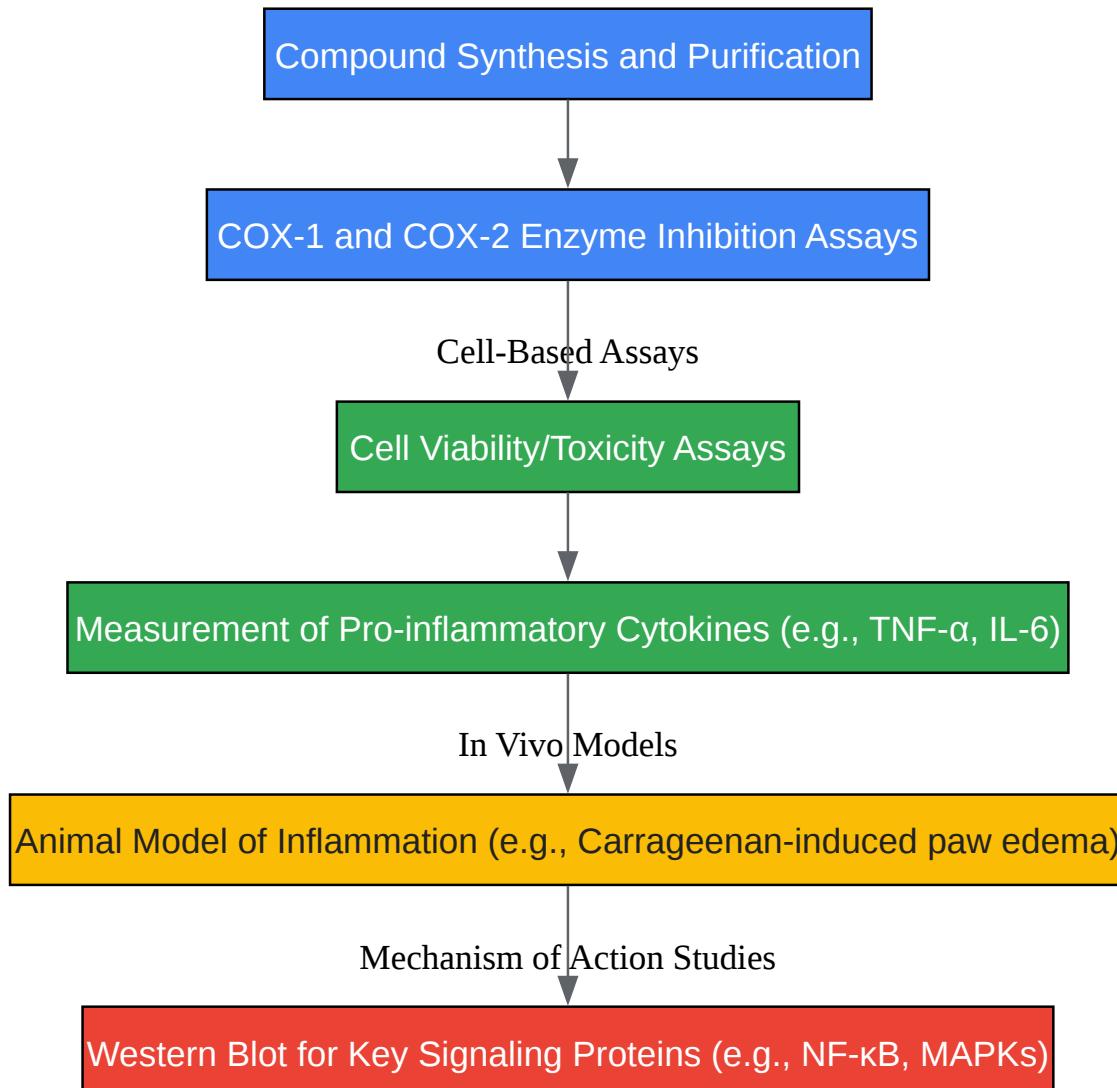
# Potential Biological Activities and Signaling Pathways

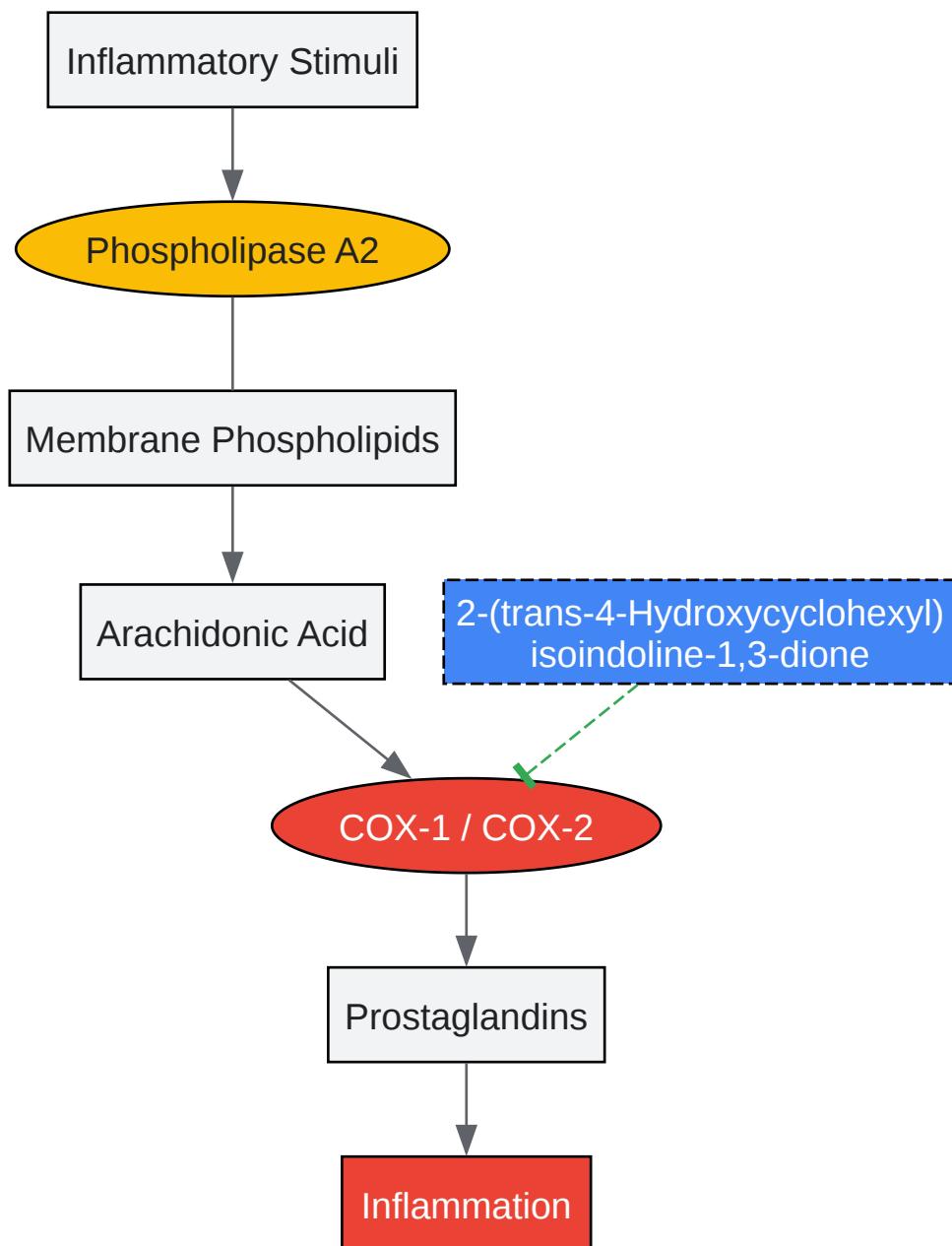
Direct experimental evidence detailing the biological activity and mechanism of action for **2-(trans-4-Hydroxycyclohexyl)isoindoline-1,3-dione** is limited. However, the broader class of isoindoline-1,3-dione derivatives has been extensively studied and shown to exhibit a range of biological effects, including anti-inflammatory, analgesic, and enzyme inhibitory activities.[7][8][9][10]

One of the well-documented activities of some isoindoline-1,3-dione derivatives is the inhibition of cyclooxygenase (COX) enzymes, which are key players in the inflammatory pathway.[8][10]

Below is a conceptual workflow for screening the anti-inflammatory activity of a compound like **2-(trans-4-Hydroxycyclohexyl)isoindoline-1,3-dione**.

## In Vitro Screening





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